

Application Notes and Protocols for Ozone in Medical and Dental Therapy Research

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Compound of Interest

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These application notes provide a comprehensive overview of the therapeutic applications of **ozone** in medicine and dentistry, supported by quantitative data from preclinical and clinical research. Detailed experimental protocols for key applications and a summary of the underlying biochemical signaling pathways are included to facilitate further research and development in this field.

Application Notes

Ozone (O_3), a triatomic molecule of oxygen, is a powerful oxidizing agent with a growing body of research supporting its use as a therapeutic agent in various medical and dental applications. Its pleiotropic effects, including antimicrobial, anti-inflammatory, and pro-healing properties, make it a subject of interest for minimally invasive therapies.[1][2] **Ozone** can be administered in gaseous form, as ozonated water, or as ozonated oil, with each form having specific applications.[1]

Medical Applications:

- **Wound Healing:** Topical application of **ozone** has been shown to accelerate the healing of chronic wounds, such as diabetic foot ulcers.[3] It is believed to work by disinfecting the wound, improving local oxygenation, and stimulating the release of growth factors. A systematic review has indicated that **ozone** therapy can significantly improve the wound area and reduce amputation rates in patients with diabetic foot ulcers.[3]

- **Infectious Diseases:** **Ozone**'s potent antimicrobial properties make it a candidate for treating bacterial, viral, and fungal infections.[4] It has been investigated as an adjunct therapy for various infectious conditions.
- **Pain Management:** **Ozone** therapy has shown promise in pain medicine due to its anti-inflammatory and analgesic properties.[4]
- **Musculoskeletal Diseases:** It is often used in conjunction with other therapies to achieve synergistic effects in treating several musculoskeletal disorders.[4]

Dental Applications:

- **Periodontitis:** **Ozone** therapy is used as an adjunct to conventional non-surgical periodontal treatment.[5] It helps in disinfecting periodontal pockets and reducing inflammation.[6]
- **Endodontics (Root Canal Treatment):** Gaseous **ozone** and ozonated water are used as intracanal disinfectants to eliminate bacteria within the root canal system.[7][8]
- **Caries Treatment:** **Ozone** gas can be used to arrest the progression of early carious lesions by killing cariogenic bacteria.[2]
- **Dental Surgery:** Application of **ozone** in surgical sites can help control bleeding, disinfect the area, and promote faster healing with fewer postoperative complications.[4][9]
- **Dentin Hypersensitivity:** **Ozone** has been shown to alleviate dentin hypersensitivity by opening dentinal tubules to allow for the diffusion of remineralizing ions.

Quantitative Data from In-Vitro and Clinical Studies

The following tables summarize quantitative data from various studies on the application of **ozone** in medical and dental therapy.

Table 1: Dental Applications of **Ozone**

Application	Ozone Form	Concentration	Application Time	Outcome
Periodontitis	Gaseous	2100 ppm	20 seconds (3 applications)	Improved clinical outcomes compared to mechanical therapy alone.[5]
Root Canal Disinfection	Gaseous	40 µg/mL	30 seconds	In combination with standard endodontic protocol, improved decontamination of the root canal ex vivo.[8]
Root Canal Disinfection	Aqueous	8 µg/mL	Not Specified	In combination with standard endodontic protocol, improved decontamination of the root canal ex vivo.[8]
Dental Plaque Bacteria Reduction	Aqueous	0.5 mg/L	10 seconds	58% reduction in S. mutans viability.
Dental Plaque Bacteria Reduction	Aqueous	2 mg/L and 4 mg/L	10 seconds	100% reduction in S. mutans viability.

Table 2: Medical and In-Vitro Applications of **Ozone**

Application	Ozone Form	Concentration	Application Time	Outcome
Nrf2 Activation in Endothelial Cells	Ozonated Serum	20, 40, and 80 µg/mL O ₃ per mL of serum	Not Specified	Dose-dependent activation of Nrf2 and subsequent induction of HO-1 and NQO1. [1]
Nrf2 Activation in Adipose Tissue	Gaseous	10 µg	Not Specified	Statistically significant upregulation of Hmox1, a known Nrf2 target gene. [10]
Spinal Cord Neuron Injury	In Vitro	40 µg/mL	30 minutes	Decreased cell viability to 71%. [11]

Experimental Protocols

Protocol 1: Preparation of Ozonated Water for Dental Irrigation

This protocol describes the preparation of ozonated water for use as a disinfectant in dental procedures such as root canal irrigation and periodontal pocket lavage.

- Equipment and Materials:
 - Medical-grade **ozone** generator
 - Oxygen source (medical-grade oxygen tank)
 - 500 mL glass bottle with a silicone cork
 - Silicone tubing
 - **Ozone** destructor

- Deionized, bidistilled water
- Procedure:
 1. Fill the 500 mL glass bottle with 250 mL of deionized, bidistilled water.
 2. Connect the oxygen source to the **ozone** generator.
 3. Connect the **ozone** generator's output to a silicone tube with a diffuser stone at the end.
 4. Place the diffuser stone into the water in the glass bottle.
 5. Connect a second silicone tube to an outlet in the silicone cork and lead it to an **ozone** destructor to safely convert unused **ozone** back to oxygen.
 6. Set the **ozone** generator to produce the desired **ozone** concentration (e.g., for a "strong" preparation for heavily infected wounds, use an **ozone** concentration of 80–100 µg/mL in the gas phase, which will yield approximately 20–25 µg/mL in the water).[\[12\]](#)
 7. Bubble the **ozone** gas through the water for at least 5 minutes to achieve saturation.[\[12\]](#)
 8. For a "mild" solution for later stages of wound healing, use an **ozone** concentration of 20 µg/mL in the gas phase, yielding about 5 µg/mL in the water.[\[12\]](#)
 9. The ozonated water is now ready for immediate use.

Protocol 2: Application of Gaseous **Ozone** for Root Canal Disinfection

This protocol outlines the adjunctive use of gaseous **ozone** for disinfecting the root canal system during endodontic treatment.

- Equipment and Materials:
 - Medical-grade **ozone** generator with a dental handpiece and fine delivery tip
 - Oxygen source
 - Standard endodontic instruments and irrigation solutions (e.g., sodium hypochlorite, EDTA)

- Suction system
- Procedure:
 1. Perform conventional cleaning and shaping of the root canal system using standard endodontic protocols.
 2. Thoroughly irrigate the root canal with sodium hypochlorite followed by EDTA to remove organic and inorganic debris.
 3. Dry the root canal with sterile paper points.
 4. Set the **ozone** generator to deliver a specific concentration of **ozone** gas (e.g., 40 µg/mL).
[\[8\]](#)
 5. Insert the fine delivery tip of the **ozone** handpiece into the root canal, as close to the apex as possible without binding.
 6. Activate the **ozone** generator to deliver the gas for a specified duration (e.g., 30 seconds).
[\[8\]](#)
 7. Use a high-volume suction system near the tooth to capture any escaping **ozone** gas.
 8. Proceed with the final irrigation and obturation of the root canal system as per standard protocol.

Signaling Pathways and Mechanisms of Action

Ozone's Induction of an Oxidative Stress Response via Nrf2

Ozone therapy is thought to exert its therapeutic effects not through direct, sustained action, but by inducing a controlled, transient oxidative stress that activates the body's own antioxidant defense systems. A key pathway in this process is the Nrf2 (Nuclear factor erythroid 2-related factor 2) signaling pathway.

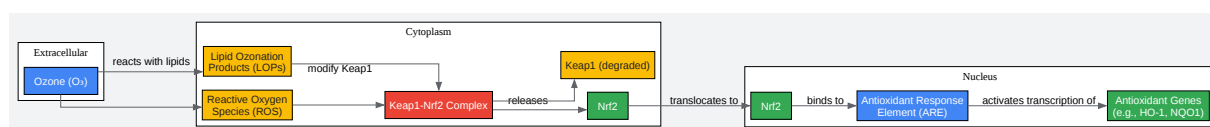
When **ozone** is introduced into biological fluids, it reacts instantaneously with polyunsaturated fatty acids and other molecules to form reactive oxygen species (ROS) and lipid ozonation

products (LOPs), such as 4-hydroxynonenal (4HNE).[13] These molecules act as signaling messengers.

Under normal conditions, the transcription factor Nrf2 is kept inactive in the cytoplasm by being bound to its inhibitor protein, Keap1 (Kelch-like ECH-associated protein 1). The LOPs and ROS generated by **ozone** can modify cysteine residues on Keap1, leading to a conformational change that releases Nrf2.[10]

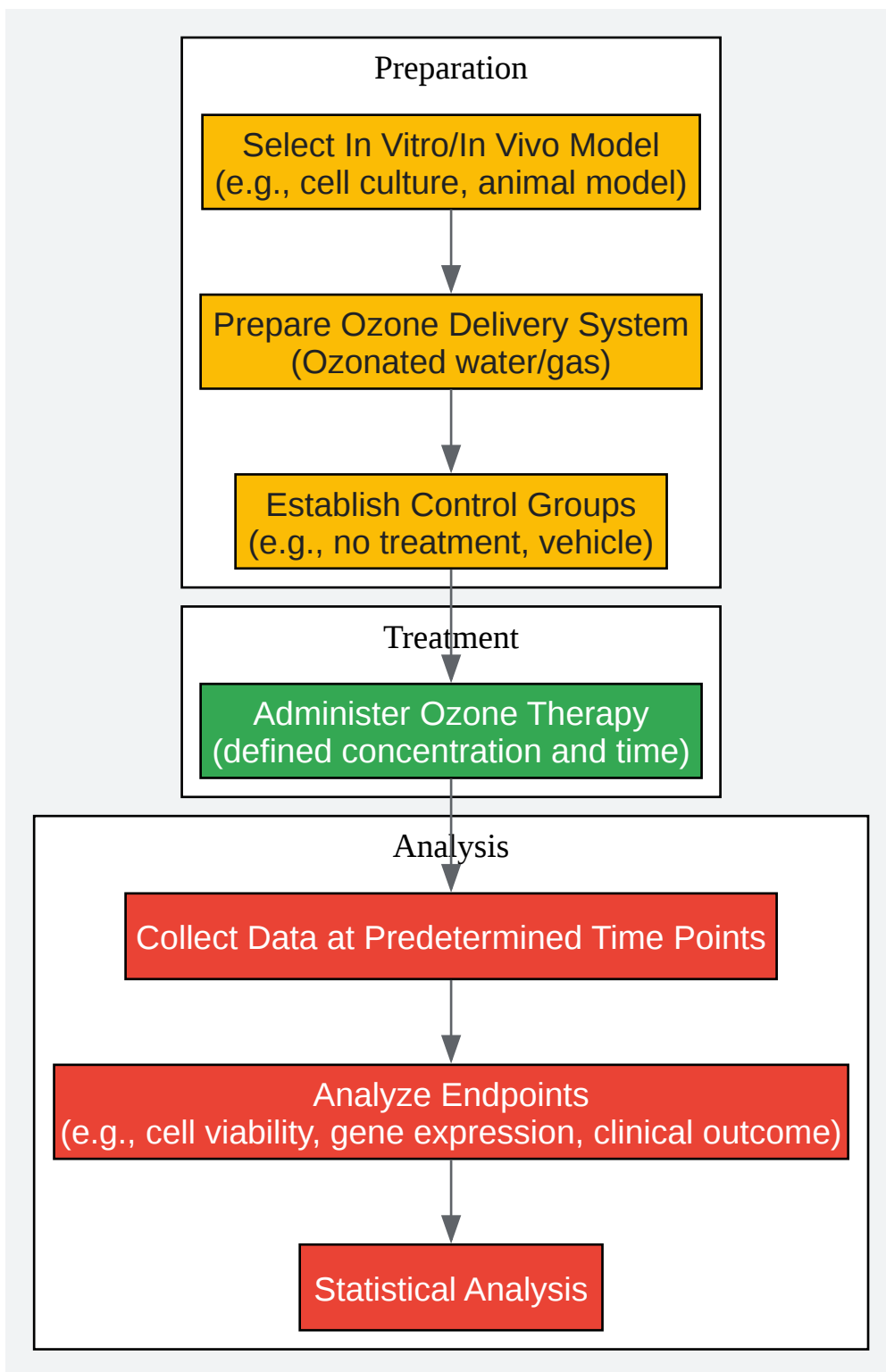
Once freed, Nrf2 translocates to the nucleus and binds to the Antioxidant Response Element (ARE) in the promoter region of various antioxidant genes.[1] This binding initiates the transcription of a battery of protective genes, including heme oxygenase-1 (HO-1), NAD(P)H quinone oxidoreductase 1 (NQO1), and enzymes involved in glutathione synthesis.[1] The upregulation of these antioxidant enzymes enhances the cell's capacity to counteract oxidative stress and inflammation, contributing to the therapeutic effects observed with **ozone** therapy.

Below are diagrams illustrating the Nrf2 signaling pathway and a general experimental workflow for **ozone** therapy research.



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Caption: Nrf2 signaling pathway activated by **ozone**.



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Caption: General experimental workflow for **ozone** therapy research.

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